

Application Notes and Protocols for S1PR1-Expressing Monocytic Cells (S1PR1-MO-1)

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Compound of Interest

Compound Name: S1PR1-MO-1

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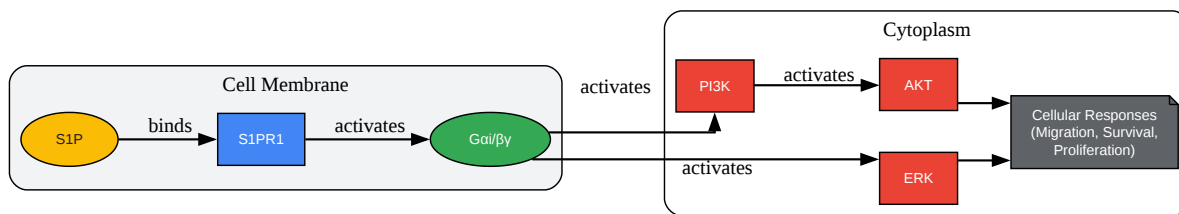
Audience: Researchers, scientists, and drug development professionals.

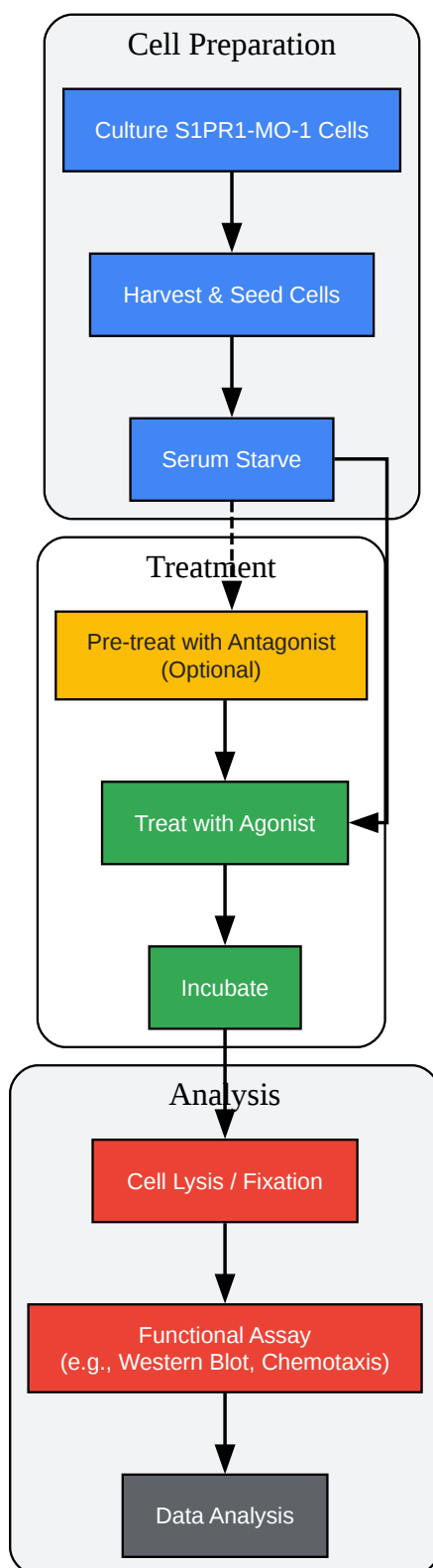
Introduction

Sphingosine-1-phosphate receptor 1 (S1PR1) is a G protein-coupled receptor that plays a critical role in regulating immune cell trafficking, differentiation, and function.^{[1][2][3]} It is a key target in the development of therapeutics for autoimmune diseases, such as multiple sclerosis, and is also implicated in cancer biology and vascular homeostasis.^{[4][5]} These application notes provide detailed protocols for the culture and treatment of a hypothetical human monocytic cell line, **S1PR1-MO-1**, engineered to express human S1PR1. These guidelines are based on established methodologies for common monocytic cell lines and S1PR1-related research.

S1PR1 Signaling Pathway

Activation of S1PR1 by its ligand, sphingosine-1-phosphate (S1P), initiates a signaling cascade that influences cell migration, proliferation, and survival. The pathway is primarily coupled through the G α i family of G proteins, leading to the inhibition of adenylyl cyclase and the activation of downstream effectors such as PI3K-AKT and ERK pathways.





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